

# Kushenol A: A Comprehensive Technical Guide to its Biological Activities

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## Compound of Interest

Compound Name: Kushenol A

Cat. No.: B592811

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## Introduction

**Kushenol A**, a prenylated flavonoid isolated from the roots of *Sophora flavescens*, has emerged as a compound of significant interest in the scientific community due to its diverse and potent biological activities. This technical guide provides an in-depth overview of the known biological functions of **Kushenol A**, with a focus on its anticancer, enzyme inhibitory, and antioxidant properties. The information presented herein is intended to serve as a valuable resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug discovery.

## Core Biological Activities of Kushenol A

**Kushenol A** has demonstrated a range of biological effects, with the most extensively studied being its anticancer, enzyme inhibitory, and antioxidant activities. The following sections provide a detailed analysis of these activities, supported by quantitative data, experimental methodologies, and mechanistic insights.

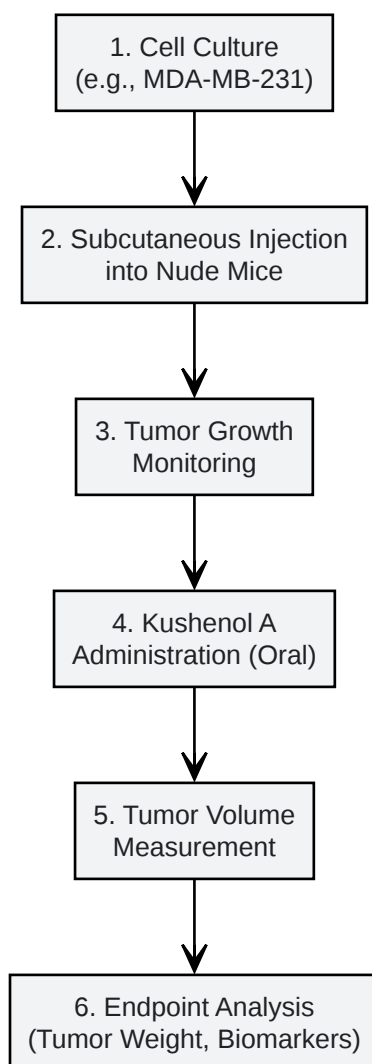
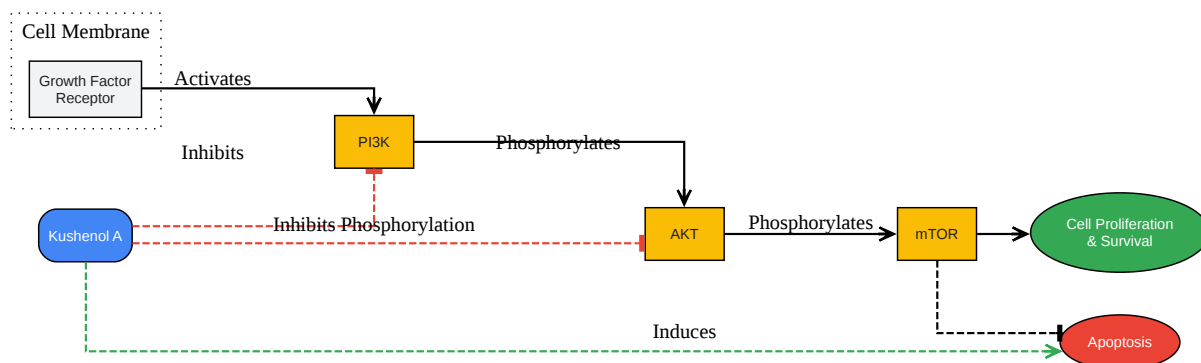
## Anticancer Activity

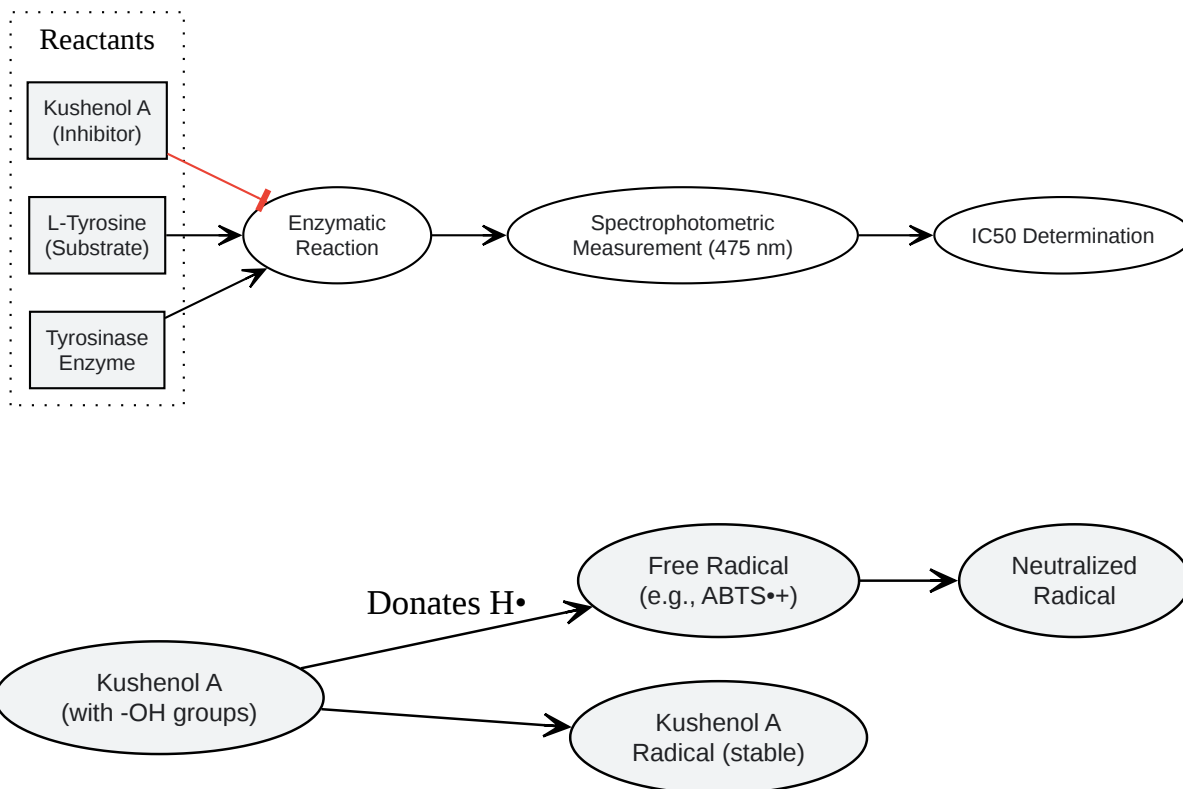
**Kushenol A** has shown significant promise as an anticancer agent, particularly in the context of breast and non-small-cell lung cancer.<sup>[1][2]</sup> Its primary mechanism of action involves the

suppression of the PI3K/AKT/mTOR signaling pathway, a critical regulator of cell growth, proliferation, and survival.[1][3]

Cell Line	Cancer Type	Assay	Endpoint	Result	Reference(s)
MDA-MB-231	Triple-Negative Breast Cancer	CCK-8	Proliferation	Inhibition in a concentration-dependent manner (4–32 µM)	[4]
MCF-7	ER-Positive Breast Cancer	CCK-8	Proliferation	Inhibition in a concentration-dependent manner (4–32 µM)	[4]
BT474	ER-Positive Breast Cancer	CCK-8	Proliferation	Inhibition in a concentration-dependent manner (4–32 µM)	[4]
A549	Non-Small-Cell Lung Cancer	CCK-8	Cytotoxicity	IC50: 5.3 µg/mL	[5]
NCI-H226	Non-Small-Cell Lung Cancer	CCK-8	Cytotoxicity	IC50: 20.5 µg/mL	[5]
BEAS-2B	Normal Human Lung Epithelial	CCK-8	Cytotoxicity	IC50: 57.2 µg/mL	[5]

**Kushenol A** exerts its anticancer effects by inhibiting the phosphorylation of key proteins in the PI3K/AKT/mTOR pathway. This leads to the downregulation of downstream effectors involved in cell cycle progression and survival, and the upregulation of pro-apoptotic proteins.[1][3]





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- To cite this document: BenchChem. [Kushenol A: A Comprehensive Technical Guide to its Biological Activities]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b592811#known-biological-activities-of-kushenol-a]

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